

Essential Safety and Logistical Information for Handling Nickel Dimethylglyoxime

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nickel dimethylglyoxime

Cat. No.: B1143609

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical reagents is paramount. This document provides comprehensive, step-by-step guidance for the safe use of **Nickel Dimethylglyoxime**, from initial handling to final disposal, to foster a secure and compliant laboratory environment.

Hazard Identification and Classification

Nickel Dimethylglyoxime is classified with the following hazards:

- Causes skin irritation.[1][2]
- May cause an allergic skin reaction.[1][2]
- Causes serious eye irritation.[1][2]
- May cause respiratory irritation.[1]
- Suspected of causing cancer.[1][2][3]

Quantitative Data

The following tables summarize key quantitative data for **Nickel Dimethylglyoxime** and related nickel compounds.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₈ H ₁₄ N ₄ NiO ₄
Molecular Weight	288.91 g/mol [4]
Appearance	Bright red solid/powder [5]
Melting Point	250°C (sublimates) [6]
Solubility	Insoluble in water; soluble in mineral acids [6]

Occupational Exposure Limits for Nickel and its Compounds

Organization	Limit	Value	Notes
OSHA (PEL)	TWA	1 mg/m ³	For nickel metal and insoluble compounds. [7] [8]
NIOSH (REL)	TWA	0.015 mg/m ³	NIOSH considers nickel compounds to be potential occupational carcinogens. [7] [8]
ACGIH (TLV)	TWA	1 mg/m ³	For nickel metal and insoluble compounds. [7]
UK (WEL)	LTEL	0.1 mg/m ³	For water-soluble nickel compounds (8-hour TWA). [1]
UK (WEL)	LTEL	0.5 mg/m ³	For nickel and water-insoluble nickel compounds. [1]

Operational Plan: Handling and Personal Protective Equipment (PPE)

A systematic approach to handling **Nickel Dimethylglyoxime** is crucial to minimize exposure and ensure safety.

Engineering Controls

- Work in a well-ventilated area, such as a chemical fume hood, especially when handling the powder form to avoid dust formation.[\[1\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[9\]](#)

Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves are recommended. [10] For prolonged contact, consider double-gloving or using neoprene gloves. [11] [12] [13]	Protects against skin irritation and potential absorption. Nitrile offers good resistance to a range of chemicals. [14]
Eye and Face Protection	Chemical safety goggles or a face shield where splashing is a risk. [1]	Prevents eye irritation from dust or splashes. [1]
Skin and Body Protection	A lab coat or chemical-resistant apron should be worn. [9] Long-sleeved clothing is essential. [9]	Protects skin from contact with the chemical.
Respiratory Protection	Generally not required for small-scale laboratory use with adequate ventilation. If dust is generated, a NIOSH-approved respirator with a particulate filter may be necessary. [1] [9]	Minimizes inhalation of the powder, which can cause respiratory irritation. [1]

Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Clear the workspace of any unnecessary items.
- Weighing and Transfer: Conduct weighing and transfer of the solid material in a chemical fume hood to minimize dust inhalation.^[1] Avoid creating dust.
- Solution Preparation: When dissolving **Nickel Dimethylglyoxime**, add the solid to the solvent slowly to prevent splashing.
- Post-Handling: After handling, wash hands thoroughly with soap and water, even if gloves were worn.^[1] Clean all contaminated surfaces.

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. ^{[1][9]} Seek medical attention if irritation persists. ^{[1][9]}
Skin Contact	Remove contaminated clothing. Wash off immediately with plenty of soap and water for at least 15 minutes. ^{[1][9]} If skin irritation or a rash occurs, seek medical advice. ^[1]
Inhalation	Move the person to fresh air. ^{[1][9]} If breathing is difficult, provide respiratory support. Seek medical attention if symptoms persist. ^[2]
Ingestion	Clean mouth with water and drink plenty of water afterwards. ^{[1][9]} Do not induce vomiting. Seek immediate medical attention. ^[2]

Spill Response

- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity.
- Control: Prevent further spread of the material.
- Clean-up: For small spills of the solid, carefully sweep up the material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[1][15]
- Decontaminate: Clean the spill area with soap and water.
- Personal Protective Equipment: Wear appropriate PPE, including respiratory protection if dust is present, during the entire clean-up process.[6]

Disposal Plan

Proper disposal of **Nickel Dimethylglyoxime** and its waste is essential to protect the environment and comply with regulations. Waste containing this substance is considered hazardous.[16]

Waste Collection

- All solid waste, including contaminated PPE and weighing papers, should be collected in a clearly labeled, sealed container for hazardous waste.
- Solutions containing **Nickel Dimethylglyoxime** should be collected in a labeled, sealed container for hazardous liquid waste.

Sustainable Disposal and Nickel Recovery Protocol

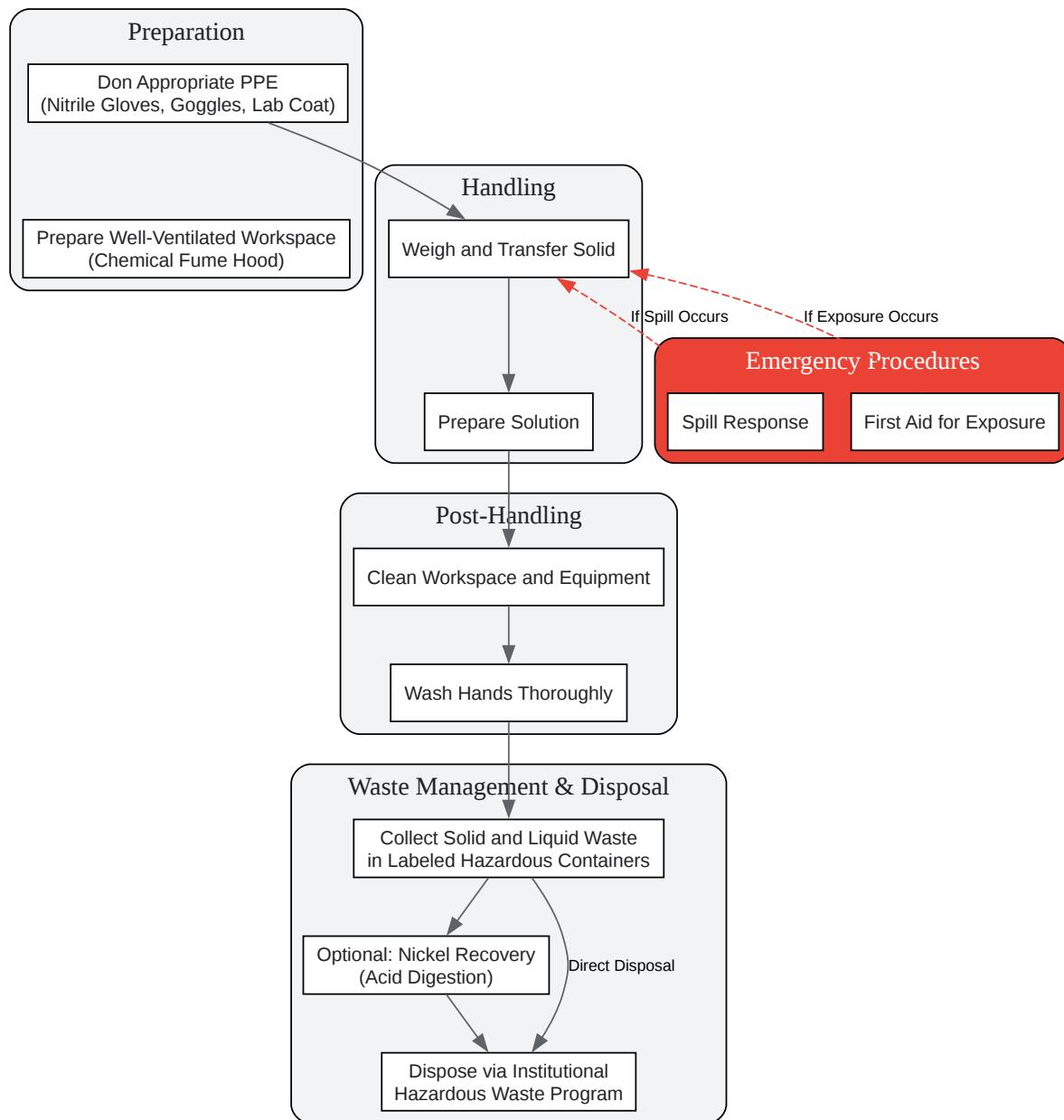
A preferred method for managing **Nickel Dimethylglyoxime** waste is to recover the nickel, which is more environmentally friendly than direct disposal. The bright red **Nickel Dimethylglyoxime** precipitate can be dissolved in a strong acid to separate the nickel from the organic ligand.

Experimental Protocol for Nickel Recovery from Waste

- Segregation: Collect the **Nickel Dimethylglyoxime** precipitate waste in a designated container.
- Acid Digestion: In a chemical fume hood, add a strong mineral acid (e.g., hydrochloric acid or sulfuric acid) to the precipitate.^{[17][18]} The red precipitate will dissolve, forming a solution containing nickel ions and the dimethylglyoxime ligand.
- Neutralization: The resulting acidic nickel salt solution must be neutralized before final disposal. Slowly add a base (e.g., sodium bicarbonate or sodium hydroxide solution) until the pH is neutral. This should be done carefully to control any exothermic reaction or gas evolution.
- Precipitation of Nickel Hydroxide: After neutralization, the nickel can be precipitated as nickel hydroxide, a less hazardous form, by adjusting the pH to a slightly basic level.
- Final Disposal: The precipitated nickel hydroxide can be collected by filtration and disposed of as solid hazardous waste. The remaining filtrate should be checked for any residual nickel content before being disposed of as hazardous liquid waste according to your institution's guidelines.

Workflow for Handling Nickel Dimethylglyoxime

Workflow for Handling Nickel Dimethylglyoxime

[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling of **Nickel Dimethylglyoxime**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [gov.uk](#) [gov.uk]
- 2. Nickel dimethylglyoxime | C8H14N4NiO4 | CID 135564846 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. [teachmint.storage.googleapis.com](#) [teachmint.storage.googleapis.com]
- 4. Buy NICKEL DIMETHYLGlyOXIME (EVT-1485760) | 13478-93-8 [[evitachem.com](#)]
- 5. Nickel bis(dimethylglyoximate) - Wikipedia [en.wikipedia.org]
- 6. Nickel Dimethylglyoxime [benchchem.com]
- 7. Nickel compounds - IDLH | NIOSH | CDC [cdc.gov]
- 8. [restoredcdc.org](#) [restoredcdc.org]
- 9. Nickel and Its Compounds & Their Potential for Occupational Health Issues (2016) – AIOH [aioh.org.au]
- 10. [amo-csd.lbl.gov](#) [amo-csd.lbl.gov]
- 11. [reddit.com](#) [reddit.com]
- 12. Choosing the Right Glove Material: Guide to Chemical Protection - Blog [droppe.com]
- 13. [dess.uccs.edu](#) [dess.uccs.edu]
- 14. Glove Selection Guide | Office of Environment, Health & Safety [ehs.berkeley.edu]
- 15. [fishersci.com](#) [fishersci.com]
- 16. [assets.thermofisher.com](#) [assets.thermofisher.com]
- 17. [metrohm.com](#) [metrohm.com]
- 18. WO2011027094A1 - Nickel recovery from waste material with oxime complexants - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Nickel Dimethylglyoxime]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1143609#personal-protective-equipment-for-handling-nickel-dimethylglyoxime>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com